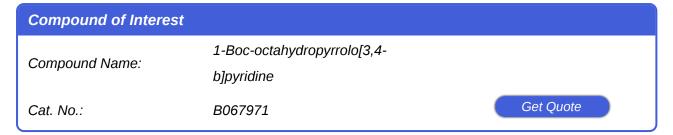




Technical Guide: 1-Boc-octahydropyrrolo[3,4-b]pyridine

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CAS Number: 159877-36-8

This technical guide provides a comprehensive overview of **1-Boc-octahydropyrrolo[3,4-b]pyridine**, a key intermediate in pharmaceutical research and development. The document details its chemical and physical properties, provides a plausible synthetic route with experimental protocols, discusses its applications in drug discovery, and outlines relevant safety information. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

1-Boc-octahydropyrrolo[3,4-b]pyridine, also known as tert-butyl hexahydropyrrolo[3,4-b]pyridine-1(2H)-carboxylate, is a bicyclic heterocyclic compound. The presence of the tert-butoxycarbonyl (Boc) protecting group enhances its stability and solubility, making it a versatile building block in organic synthesis.[1]



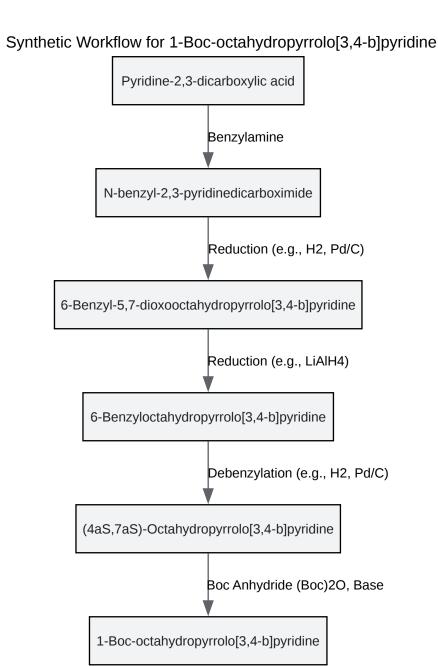
Property	Value	Source(s)
CAS Number	159877-36-8	[2]
Molecular Formula	C12H22N2O2	[3][4]
Molecular Weight	226.32 g/mol	[3][5]
Appearance	Solid	
Purity	≥95% - ≥98%	[5]
Boiling Point	313.8°C at 760 mmHg	
InChI Key	LGEWGFOMLJQHLL- UHFFFAOYSA-N	[3]
SMILES	CC(C) (C)OC(=0)N1CCCC2CNCC21	[3]

Synthesis and Experimental Protocols

The synthesis of **1-Boc-octahydropyrrolo[3,4-b]pyridine** can be conceptualized as a two-stage process: first, the synthesis of the core bicyclic amine, (4aS,7aS)-octahydropyrrolo[3,4-b]pyridine, followed by the protection of the secondary amine with a Boc group. The synthesis of the core is a critical step in the production of the antibiotic Moxifloxacin.

A potential synthetic pathway is outlined below.





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Caption: Synthetic workflow for 1-Boc-octahydropyrrolo[3,4-b]pyridine.



Experimental Protocol: Synthesis of (4aS,7aS)-Octahydropyrrolo[3,4-b]pyridine

A patented method for the synthesis of the core structure involves the following key transformations.[6][7]

- Formation of N-benzyl-2,3-pyridinedicarboximide: Pyridine-2,3-dicarboxylic acid is reacted with benzylamine to form the corresponding imide.
- Reduction of the Pyridine Ring: The pyridine ring of the N-benzyl-2,3-pyridinedicarboximide
 is reduced to a piperidine ring. This can be achieved through catalytic hydrogenation (e.g.,
 using hydrogen gas and a palladium on carbon catalyst). This hydrogenation is often
 stereospecific, leading to the cis-fused ring system.
- Reduction of the Amide Groups: The two amide carbonyl groups are then reduced to methylene groups to form 6-benzyloctahydropyrrolo[3,4-b]pyridine. A strong reducing agent such as lithium aluminum hydride is typically used for this step.
- Optical Resolution and Debenzylation: The racemic mixture of 6-benzyloctahydropyrrolo[3,4-b]pyridine can be resolved into its enantiomers. Following resolution, the benzyl protecting group is removed by catalytic hydrogenation to yield the desired (4aS,7aS)-octahydropyrrolo[3,4-b]pyridine.[6]

Experimental Protocol: Boc Protection

The final step is the protection of the secondary amine of the bicyclic core with a tert-butoxycarbonyl (Boc) group.

- Reaction Setup: (4aS,7aS)-Octahydropyrrolo[3,4-b]pyridine is dissolved in a suitable aprotic solvent, such as dichloromethane or tetrahydrofuran. A base, for example triethylamine or diisopropylethylamine, is added to the solution.
- Addition of Boc Anhydride: Di-tert-butyl dicarbonate ((Boc)₂O), dissolved in the same solvent, is added dropwise to the reaction mixture at room temperature or 0 °C.
- Reaction Monitoring and Work-up: The reaction is stirred for several hours and monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).



Upon completion, the reaction mixture is typically washed with aqueous solutions to remove the base and any water-soluble byproducts. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and concentrated under reduced pressure to yield the crude product.

 Purification: The crude 1-Boc-octahydropyrrolo[3,4-b]pyridine can be purified by column chromatography on silica gel to obtain the final product with high purity.

Applications in Drug Discovery

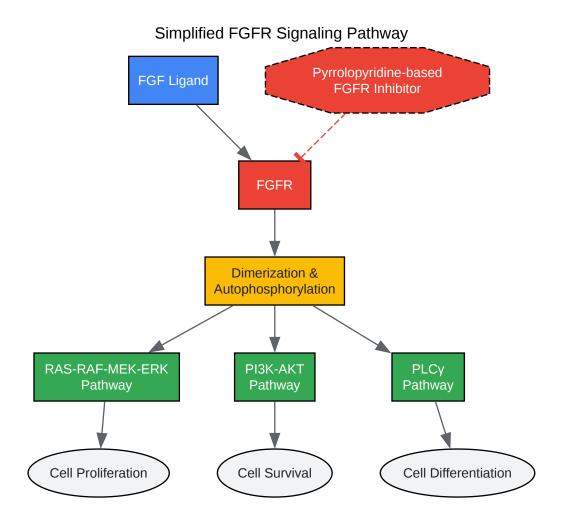
1-Boc-octahydropyrrolo[3,4-b]pyridine is a valuable building block in medicinal chemistry, primarily serving as an intermediate in the synthesis of more complex, pharmacologically active molecules.[1] The pyrrolopyridine scaffold is present in a number of compounds with a wide range of biological activities.

The parent compound, octahydropyrrolo[3,4-b]pyridine, is a key chiral intermediate for the synthesis of the fluoroquinolone antibiotic, Moxifloxacin.[8] Furthermore, derivatives of the broader pyrrolopyridine class have been investigated for various therapeutic applications, including as potential neuroprotective agents and anticonvulsants.[1]

Relevance to Signaling Pathways

While specific signaling pathway interactions for **1-Boc-octahydropyrrolo[3,4-b]pyridine** itself are not extensively documented, the pyrrolopyridine core is found in molecules that target critical cellular signaling pathways. For instance, derivatives of the isomeric 1H-pyrrolo[2,3-b]pyridine have been developed as potent inhibitors of Fibroblast Growth Factor Receptors (FGFRs).[9] The FGFR signaling pathway plays a crucial role in cell proliferation, differentiation, and survival, and its aberrant activation is implicated in various cancers.[9]





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Caption: Simplified Fibroblast Growth Factor Receptor (FGFR) signaling pathway.

Safety and Hazard Information

For a structurally similar compound, tert-butyl hexahydropyrrolo[3,4-b]pyrrole-1(2H)-carboxylate, the following GHS hazard classifications have been reported:

- H315: Causes skin irritation.[10]
- H319: Causes serious eye irritation.[10]



H335: May cause respiratory irritation.[10]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

It is recommended to handle **1-Boc-octahydropyrrolo[3,4-b]pyridine** in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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